

An In-depth Technical Guide to Stannane, butylhydroxyoxo- (CAS 2273-43-0)

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Compound of Interest

Compound Name: Stannane, butylhydroxyoxo-

Cat. No.: B1346574

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Stannane, butylhydroxyoxo-**, also known by its common synonym Butylstannonic acid. This organotin compound is utilized in various industrial and research applications. This document consolidates its chemical and physical properties, applications, and available toxicological information.

Chemical Identity and Properties

Stannane, butylhydroxyoxo- is an organometallic compound containing a tin atom bonded to a butyl group, a hydroxyl group, and an oxo group.^[1] It is typically a white to off-white crystalline powder.^{[2][3]}

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	2273-43-0[4]
Molecular Formula	C4H10O2Sn[4]
Molecular Weight	208.83 g/mol [4]
IUPAC Name	butyl-hydroxy-oxotin[4]
InChI	InChI=1S/C4H9.H2O.O.Sn/c1-3-4-2;;;/h1,3-4H2,2H3;1H2;;/q;;;+1/p-1[4]
InChI Key	WIHMDCQAEONXND-UHFFFAOYSA-M[4]
Canonical SMILES	CCCC--INVALID-LINK--O[4]
Synonyms	Butylstannonic acid, Butylhydroxyoxostannane, Butyltin hydroxide oxide, Butylstannoic acid, n-Butyl-stannonic acid[3][4]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White crystalline powder[2]
Melting Point	Decomposes at high temperatures[5]
Boiling Point	>350 °C[6]
Solubility	Insoluble in water; Soluble in organic solvents like methanol, ethanol, and chloroform.[2][7]
Density	1.46 g/cm³[1]
Vapor Pressure	1.47 hPa at 20 °C[6]

Synthesis and Characterization

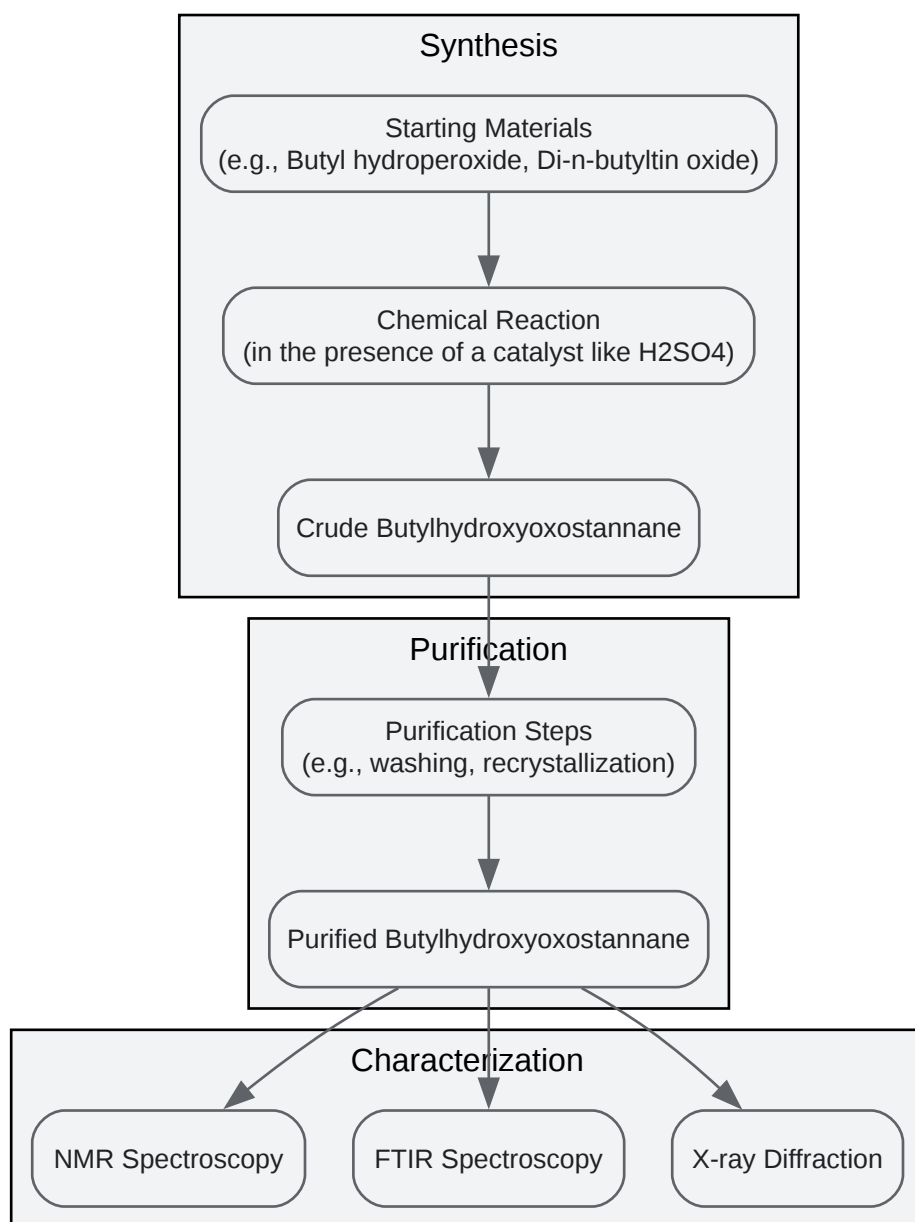
The synthesis of **Stannane, butylhydroxyoxo-** can be achieved through the reaction of butyl hydroperoxide with di-n-butyltin oxide in the presence of sulfuric acid.[2] Another synthetic

route involves the reaction of tin alkoxides with butyltin derivatives.^[1]

Characterization of the compound is typically performed using various analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Used to determine the molecular structure and purity.^[2]
- Fourier-Transform Infrared Spectroscopy (FTIR): Helps in identifying the functional groups present in the compound.^[2]
- X-ray Diffraction (XRD): Employed to determine the crystal structure.^[2]

Below is a generalized workflow for the synthesis and characterization of **Stannane, butylhydroxyoxo-**.



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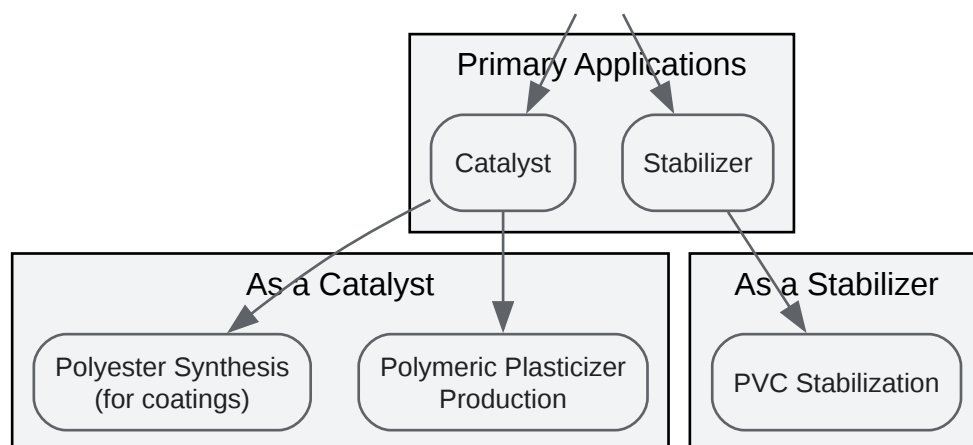
A generalized workflow for the synthesis and characterization of **Stannane, butylhydroxyoxo-**.

Applications

Stannane, butylhydroxyoxo- is primarily used as a catalyst in various industrial chemical reactions.[3] Its applications include:

- **Catalyst in Organic Synthesis:** It is utilized as a catalyst for esterification and transesterification reactions, particularly in the production of saturated and unsaturated polyester resins for powder coatings and coil coatings.[5][8][9]
- **Plastic Stabilizer:** The compound serves as a stabilizer in plastics, such as polyvinyl chloride (PVC), enhancing their durability and resistance to degradation.[1][3]
- **Production of Polymeric Plasticizers:** It is used as a catalyst in the manufacturing of polymeric plasticizers.[7][9]

The following diagram illustrates the logical relationship of its primary applications.



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Primary applications of **Stannane, butylhydroxyoxo-**.

Biological Activity and Toxicology

The biological activity and mechanism of action of **Stannane, butylhydroxyoxo-** are not extensively studied.[2] However, it belongs to the class of organotin compounds, which are known for their potential biological effects.

Some studies have indicated that certain organotin compounds can exhibit antibacterial and antifungal properties.[2] Preliminary research has also suggested potential antiviral activity, though more investigation is needed.[2]

The general mechanism of action for some organotin compounds is believed to involve the tin atom's ability to bind to sulfhydryl groups in proteins, which can lead to cellular disruption and, ultimately, cell death.[10] Furthermore, the toxicity of organotins can be associated with the induction of oxidative stress in living organisms.[10]

It is important to note that organotin compounds are considered toxic and can pose environmental and health risks.[2][3] Therefore, **Stannane, butylhydroxyoxo-** should be handled with appropriate safety precautions.

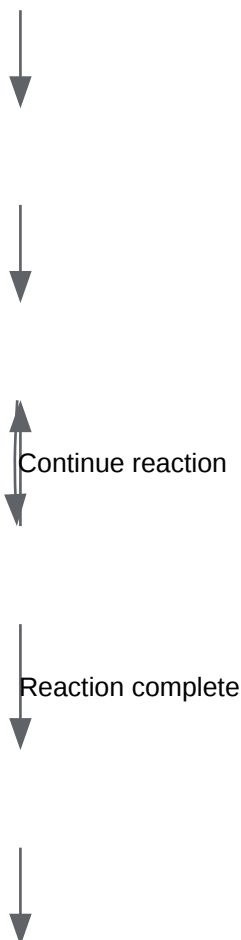
Experimental Protocols

Detailed experimental protocols for the use of **Stannane, butylhydroxyoxo-** are highly specific to the intended application and are typically developed in-house by research and industrial laboratories. A generalized protocol for its use as a catalyst in an esterification reaction is outlined below.

Generalized Protocol for Esterification using **Stannane, butylhydroxyoxo-** as a Catalyst

- **Reactant Preparation:** The carboxylic acid and alcohol are charged into a suitable reaction vessel equipped with a stirrer, thermometer, and a condenser.
- **Catalyst Addition:** **Stannane, butylhydroxyoxo-** is added to the reaction mixture. The catalyst loading is typically a small percentage of the total reactant weight.
- **Reaction Conditions:** The mixture is heated to the desired reaction temperature, often with the removal of water to drive the reaction to completion.
- **Monitoring:** The reaction progress is monitored by measuring a key parameter, such as the acid value of the mixture.
- **Work-up:** Once the desired conversion is achieved, the crude product is purified. This may involve neutralization, washing, and distillation to remove unreacted starting materials and the catalyst.

The following diagram provides a visual representation of this generalized experimental workflow.



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A generalized workflow for an esterification reaction catalyzed by **Stannane, butylhydroxyoxo-**.

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